

Alaptide: A Technical Guide to its Chemical Structure, Properties, and Biological Activity

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Compound of Interest

Compound Name: Alaptide

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Abstract

Alaptide, a synthetic spirocyclic dipeptide, has garnered significant interest for its remarkable regenerative properties, particularly in the domain of wound healing and skin regeneration. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological activities of **Alaptide**. Detailed experimental protocols for its synthesis, purification, and analysis are presented, alongside methodologies for evaluating its biological efficacy. Furthermore, this guide visualizes the proposed mechanism of action and experimental workflows through detailed diagrams, offering a valuable resource for researchers and professionals in drug development.

Chemical Structure and Identification

Alaptide is a synthetic dipeptide composed of L-alanine and the cyclic amino acid, cycloleucine.^{[1][2]} Its unique spirocyclic structure confers significant stability compared to linear peptides.^{[2][3]}

- Chemical Name: (S)-8-methyl-6,9-diazaspiro[4.5]decane-7,10-dione^[1]
- Synonyms: VUFB-15754, Cyclo(L-alanyl-1-amino-1-cyclopentanecarbonyl)
- CAS Number: 90058-29-0

- Molecular Formula: C₉H₁₄N₂O₂
- Molecular Weight: 182.22 g/mol

Table 1: Chemical Identification of **Alaptide**

Identifier	Value	Reference(s)
IUPAC Name	(S)-8-methyl-6,9-diazaspiro[4.5]decane-7,10-dione	
CAS Number	90058-29-0	
Molecular Formula	C ₉ H ₁₄ N ₂ O ₂	
Molecular Weight	182.22 g/mol	
Canonical SMILES	C[C@H]1C(=O)NC2(CCCC2)C(=O)N1	

Physicochemical Properties

Alaptide is a white crystalline solid with limited solubility in common solvents. Its physicochemical properties are summarized in the table below.

Table 2: Physicochemical Properties of **Alaptide**

Property	Value	Reference(s)
Melting Point	Not available	
Boiling Point	498.3 °C at 760 mmHg	
Flash Point	233.4 °C	
Density	1.2 g/cm ³	
Solubility in Water	0.1104 g/100 mL	
Solubility in Ethanol	0.1011 g/100 mL	
Solubility in Hexane	0.0024 g/100 mL	
pKa	Not available	

Biological and Pharmacological Properties

Alaptide exhibits significant regenerative and cyto stimulatory effects. It was originally developed as a more stable analog of a naturally occurring neuropeptide with healing properties.

- **Wound Healing and Skin Regeneration:** **Alaptide** has been shown to accelerate the healing of skin injuries and postoperative wounds. It promotes the regeneration of the epidermis and has been used in veterinary medicine for treating various skin lesions.
- **Cell Proliferation:** **Alaptide** stimulates the proliferation of human diploid cells (fibroblasts) without inducing morphological changes, suggesting a role in tissue regeneration.
- **Mechanism of Action:** While the precise molecular mechanism is not fully elucidated, **Alaptide** is believed to act as a signaling molecule that initiates tissue regeneration processes. Its effects on cell proliferation and wound healing suggest a potential interaction with pathways that regulate cell growth and migration, and the synthesis of extracellular matrix components.

Experimental Protocols

Synthesis of Alaptide

The synthesis of **Alaptide** can be achieved through a multi-step process involving the coupling of protected amino acids followed by cyclization.

Methodology:

- Protection of L-alanine: L-alanine is first protected, for example, with a benzyloxycarbonyl (Cbz) group.
- Activation: The protected L-alanine is activated, for instance, by reaction with ethyl chloroformate in the presence of a base to form a mixed anhydride.
- Coupling: The activated L-alanine is then reacted with the methyl ester of cycloleucine (1-amino-1-cyclopentanecarboxylic acid methyl ester).
- Deprotection: The protecting group is removed from the resulting dipeptide, typically by catalytic hydrogenation.
- Cyclization: The deprotected linear dipeptide undergoes intramolecular cyclization upon heating in a suitable solvent like toluene to yield **Alaptide**.



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Caption: General workflow for the synthesis of **Alaptide**.

Purification of Alaptide by Recrystallization

Due to its crystalline nature, recrystallization is a suitable method for the purification of **Alaptide**.

Methodology:

- **Solvent Selection:** A suitable solvent or solvent system is chosen in which **Alaptide** is sparingly soluble at room temperature but highly soluble at an elevated temperature. Based on its known solubilities, a mixture of ethanol and water could be a potential candidate.
- **Dissolution:** The crude **Alaptide** is dissolved in a minimal amount of the hot solvent to form a saturated solution.
- **Hot Filtration (Optional):** If insoluble impurities are present, the hot solution is filtered to remove them.
- **Crystallization:** The hot, clear solution is allowed to cool slowly and undisturbed. As the solution cools, the solubility of **Alaptide** decreases, leading to the formation of crystals.
- **Isolation:** The purified crystals are collected by filtration, for instance, using a Büchner funnel.
- **Washing:** The crystals are washed with a small amount of the cold solvent to remove any adhering impurities.
- **Drying:** The purified **Alaptide** crystals are dried under vacuum to remove any residual solvent.

Analysis of Alaptide by High-Performance Liquid Chromatography (HPLC)

The purity of a synthesized **Alaptide** sample can be assessed using reverse-phase high-performance liquid chromatography (RP-HPLC).

Methodology:

- **Column:** A C18 reversed-phase column is typically used for peptide analysis.
- **Mobile Phase A:** 0.1% Trifluoroacetic acid (TFA) in water.
- **Mobile Phase B:** 0.1% Trifluoroacetic acid (TFA) in acetonitrile.
- **Gradient:** A linear gradient from a low to a high percentage of mobile phase B is used to elute the compound. A typical gradient might be 5% to 95% B over 30 minutes.

- **Flow Rate:** A flow rate of 1 mL/min is commonly employed.
- **Detection:** The peptide bond absorbs UV light, so detection is typically performed at 220 nm.
- **Sample Preparation:** A solution of **Alaptide** is prepared in a suitable solvent, such as a mixture of water and acetonitrile.

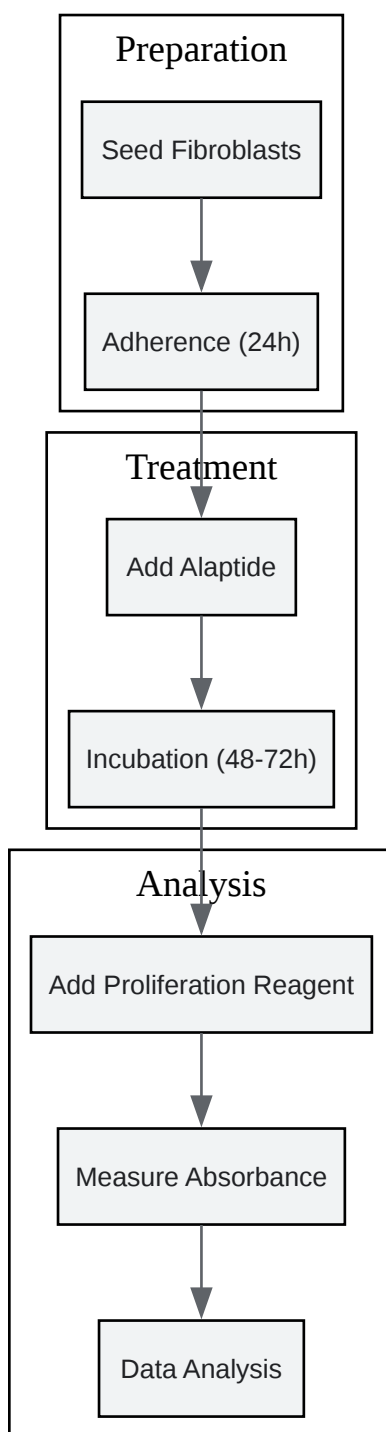
In Vitro Efficacy Assays

Fibroblast Proliferation Assay

This assay evaluates the effect of **Alaptide** on the proliferation of human dermal fibroblasts.

Methodology:

- **Cell Seeding:** Human dermal fibroblasts are seeded into a 96-well plate at a specific density (e.g., 5,000 cells/well) and allowed to adhere overnight.
- **Treatment:** The cell culture medium is replaced with fresh medium containing various concentrations of **Alaptide**. A control group receives medium without **Alaptide**.
- **Incubation:** The cells are incubated for a defined period (e.g., 48 or 72 hours).
- **Proliferation Assessment:** Cell proliferation is quantified using a colorimetric assay such as the MTT or WST-1 assay, which measures metabolic activity as an indicator of cell number. The absorbance is read using a microplate reader.
- **Data Analysis:** The proliferation in the **Alaptide**-treated groups is compared to the control group to determine the dose-dependent effect of **Alaptide**.



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Caption: Workflow for a fibroblast proliferation assay.

Scratch Wound Healing Assay

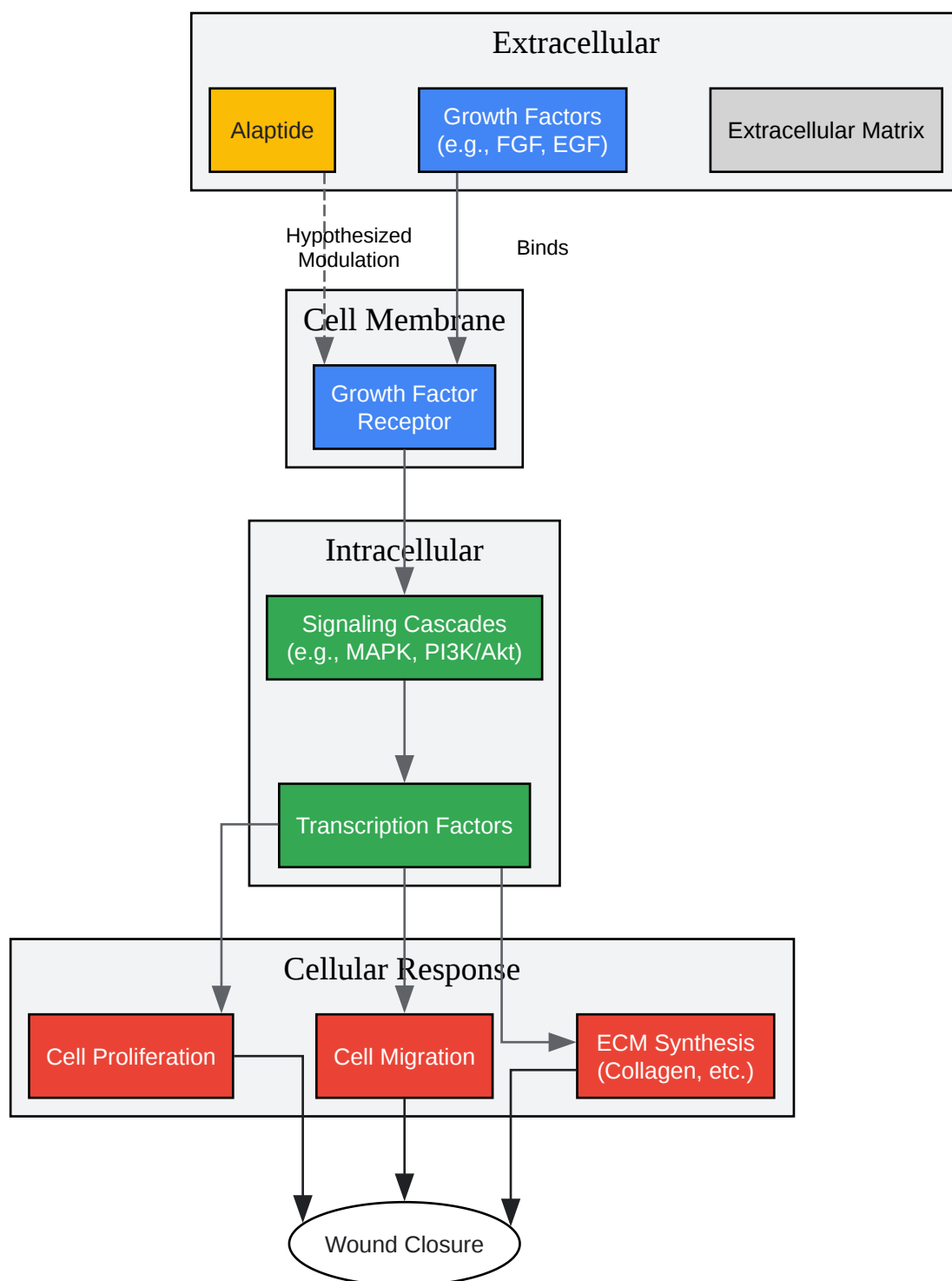
This assay is used to assess the effect of **Alaptide** on cell migration, a key process in wound healing.

Methodology:

- **Cell Seeding:** Human dermal fibroblasts are seeded in a culture plate and grown to form a confluent monolayer.
- **Scratch Creation:** A sterile pipette tip is used to create a uniform "scratch" or cell-free gap in the monolayer.
- **Treatment:** The cells are washed to remove debris, and fresh medium containing different concentrations of **Alaptide** is added. A control group receives medium without **Alaptide**.
- **Image Acquisition:** The scratch is imaged at time zero and then at regular intervals (e.g., every 12 or 24 hours) using a microscope.
- **Data Analysis:** The width of the scratch is measured at each time point for all treatment groups. The rate of wound closure is calculated and compared between the **Alaptide**-treated and control groups.

Proposed Signaling Pathway in Wound Healing

While the exact molecular targets of **Alaptide** are yet to be fully identified, its demonstrated effects on fibroblast proliferation and wound healing suggest it may modulate key signaling pathways involved in these processes. The diagram below illustrates a generalized signaling pathway for wound healing, highlighting potential points of intervention for **Alaptide**. It is hypothesized that **Alaptide** may act as a signaling molecule that enhances the cellular response to growth factors, leading to increased cell proliferation, migration, and extracellular matrix synthesis, all of which are crucial for effective wound repair.



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Caption: Proposed signaling pathway for **Alaptide** in wound healing.

Conclusion

Alaptide is a promising synthetic dipeptide with well-documented regenerative properties. Its stable spirocyclic structure and ability to stimulate key cellular processes in wound healing make it a compelling candidate for further research and development in regenerative medicine and dermatology. The experimental protocols and conceptual frameworks presented in this guide are intended to facilitate further investigation into the precise mechanisms of action and therapeutic potential of this unique molecule.

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